

Technical Support Center: Minimizing Metallic Implant Artifacts in 18F-FDG PET/CT

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Compound of Interest

Compound Name: *Fluorodeoxyglucose F 18*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing artifacts arising from metallic implants during 18F-FDG PET/CT imaging.

Frequently Asked Questions (FAQs)

Q1: What causes artifacts from metallic implants in PET/CT imaging?

A1: Metallic implants, such as dental fillings, hip prostheses, or surgical screws, are dense and absorb X-rays from the CT scanner to a much greater extent than biological tissues. This high absorption leads to several physical phenomena that degrade CT image quality, including:

- Beam Hardening: The preferential absorption of lower-energy X-rays by the metal, which "hardens" the X-ray beam. This can cause streaking artifacts.[\[1\]](#)
- Photon Starvation: A lack of sufficient photons reaching the CT detectors due to high attenuation by the metal, resulting in noisy and streaky images.[\[2\]](#)[\[3\]](#)
- Scattering: X-rays scattering off the surface of the implant, which can also introduce artifacts.[\[2\]](#)[\[3\]](#)

These CT artifacts are problematic for PET because the CT images are used to create an attenuation map. This map corrects for the absorption of the 511 keV photons emitted during

PET. Inaccurate attenuation maps due to metal artifacts can lead to incorrect quantification of ¹⁸F-FDG uptake, potentially causing misinterpretation of the PET data.[1][4][5]

Q2: How do these CT artifacts affect the PET data and quantification (SUV)?

A2: The artifacts in the CT-based attenuation map directly impact the PET data reconstruction, leading to inaccurate Standardized Uptake Value (SUV) measurements.[4][5]

- Dark Band Artifacts: These are areas of artificially low CT numbers (Hounsfield Units or HU) and can cause an underestimation of attenuation. This can result in falsely high SUV measurements in the PET images.[4]
- Bright Band Artifacts: These are areas of artificially high CT numbers and can lead to an overestimation of attenuation, resulting in falsely low SUV measurements.[4]

These inaccuracies can obscure or mimic disease, complicating diagnosis and treatment response assessment.[5][6]

Q3: What are the common metal artifact reduction (MAR) techniques available?

A3: Several techniques have been developed to reduce metal artifacts. These can be broadly categorized as:

- Iterative Metal Artifact Reduction (iMAR): These are advanced algorithms that use an iterative process to correct for the metal artifacts in the CT data.[7] iMAR has been shown to be effective in reducing both bright and dark band artifacts and improving the accuracy of SUV measurements.[7]
- Deep Learning-Based MAR: These newer methods utilize deep learning models to identify and correct for metal artifacts. Deep learning approaches, particularly those implemented in the image domain (DLI-MAR), have demonstrated superior performance in minimizing artifacts and reducing quantitative bias in PET images compared to other methods.[2][3][8]
- Normalized MAR (NMAR): A previously used method for artifact reduction.[2][8]
- MAR in Image Space (MARIS): An earlier algorithm that applies corrections in the image domain.[4][7]

- Weighted Filtered Back Projection (WFBP): The standard reconstruction method without specific MAR.[4][7]

Q4: Should I always use a MAR algorithm when scanning patients with metallic implants?

A4: Yes, it is highly recommended to use a MAR algorithm for patients with metallic implants, especially when the region of interest is near the implant.[6][9] The use of MAR can improve image quality, increase diagnostic confidence, and lead to more accurate quantification of tracer uptake.[5][6] Even when using MAR, it is good practice to also review the non-attenuation-corrected (NAC) PET images to confirm FDG uptake near the implant, as some residual artifacts may persist.[9]

Troubleshooting Guide

Issue 1: Significant streaking artifacts are present on the CT and PET images despite using a standard reconstruction algorithm.

Cause: Standard reconstruction algorithms like weighted filtered back projection (WFBP) are often insufficient to handle the severe artifacts caused by dense metallic implants.[4][7]

Solution:

- Utilize an advanced MAR algorithm: Re-reconstruct the CT data using an iterative MAR (iMAR) or a deep learning-based MAR (DLI-MAR) algorithm if available on your scanner.[2][7] These have been shown to be more effective at reducing artifacts.
- Optimize CT acquisition parameters: While not a replacement for MAR software, modifying CT acquisition parameters can sometimes help. Increasing the tube voltage (kVp) and tube current-time product (mAs) can help mitigate beam hardening and photon starvation, but this may also increase the radiation dose to the patient.[4]

Issue 2: The SUV values near a metallic implant seem artificially high or low.

Cause: This is a classic sign of inaccurate attenuation correction caused by metal artifacts. Dark bands in the CT can lead to falsely high SUVs, while bright bands can lead to falsely low SUVs.[4]

Solution:

- Apply a robust MAR technique: Re-process the CT data with an effective MAR algorithm like iMAR or DLI-MAR. This will generate a more accurate attenuation map and, consequently, more reliable SUV measurements.[7][8]
- Qualitative assessment: Compare the attenuation-corrected PET images with the non-attenuation-corrected (NAC) PET images. True FDG uptake should be visible on both sets of images, whereas artifactual uptake will only be present on the corrected images.[9]
- Correlate with other imaging modalities: If available, compare the PET/CT findings with other imaging modalities like MRI, which may be less affected by metallic artifacts depending on the type of metal.

Issue 3: A lesion near a metallic implant is difficult to delineate or interpret.

Cause: The presence of artifacts can obscure the true extent of a lesion, making it difficult to accurately assess its size, shape, and metabolic activity.[6]

Solution:

- Use the best available MAR: The primary step is to use the most effective MAR algorithm at your disposal to improve image quality and lesion conspicuity.[5][6]
- Multi-planar reconstruction: View the images in all three planes (axial, coronal, and sagittal) to get a better three-dimensional understanding of the lesion and its relationship to the implant and surrounding artifacts.
- Window and Leveling: Adjust the window and level settings for both the CT and PET images to optimize the visualization of the lesion.

Quantitative Data Summary

The following tables summarize the performance of different MAR techniques based on published studies.

Table 1: Comparison of Quantitative PET Bias for Different MAR Techniques

MAR Technique	Quantitative PET Bias (Mean \pm SD)
No MAR	10.5 \pm 6%
Normalized MAR (NMAR)	3.2 \pm 0.5%
Deep Learning-based MAR (DLI-MAR)	1.3 \pm 3%

Data from a simulation study.[2][8]

Table 2: Impact of iMAR on Hounsfield Units (HU) in Artifact Regions

Artifact Type	Reconstruction	Mean HU (\pm SD)
Bright Band	WFBP	391 \pm 293
iMAR		125 \pm 185
Dark Band	WFBP	-240 \pm 89
iMAR		-17 \pm 14

Data from a study on oncological patients with large metal implants.[7]

Table 3: Impact of iMAR on SUVmean in Artifact Regions

Artifact Type	Reconstruction	SUVmean (\pm SD)
Bright Band	WFBP	0.99 \pm 0.40
iMAR		0.88 \pm 0.35
Dark Band	WFBP	Not Reported
iMAR		Not Reported

Data from a study on oncological patients with large metal implants.[7]

Experimental Protocols

Protocol 1: Evaluation of Deep Learning-Based MAR (DLI-MAR)

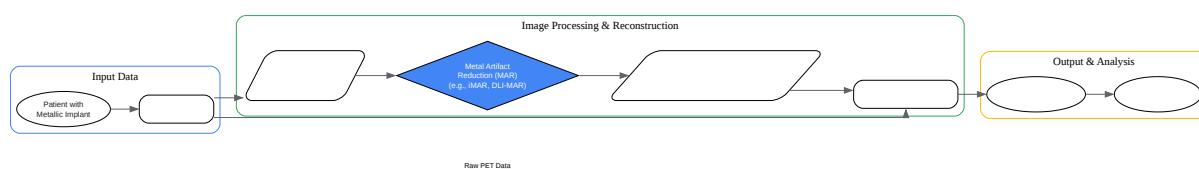
- Objective: To assess the effectiveness of a deep learning-based MAR technique in the image domain (DLI-MAR) for improving CT-based attenuation correction in 18F-FDG PET/CT.
- Methodology:
 - Dataset: A simulation dataset was created using 80 metal-free CT images. Metal artifacts were digitally simulated in these images. Additionally, 30 clinical 18F-FDG PET/CT images with metallic implants were retrospectively included.[2][8]
 - MAR Techniques Compared: DLI-MAR was compared with a deep learning approach in the projection domain (DLP-MAR) and the normalized MAR (NMAR) method.[2][8]
 - Image Reconstruction: For the clinical cases, PET data was reconstructed using attenuation maps generated from the CT scans with and without the application of the different MAR techniques.
 - Quantitative Analysis:
 - For the simulation dataset, the structural similarity (SSIM) index was used to compare the corrected CT images to the original metal-free images. The quantitative PET bias was calculated by comparing the PET images corrected with the artifact-laden and artifact-corrected CTs against the PET image corrected with the ground truth (metal-free) CT.[2][8]
 - For the clinical dataset, the change in tracer uptake after applying MAR was calculated relative to the PET image without MAR, as a ground truth was not available.[8]

Protocol 2: Evaluation of Iterative MAR (iMAR)

- Objective: To evaluate the impact of an iterative MAR algorithm (iMAR) on HU and SUV measurements in 18F-FDG PET/CT examinations of patients with metallic implants.
- Methodology:

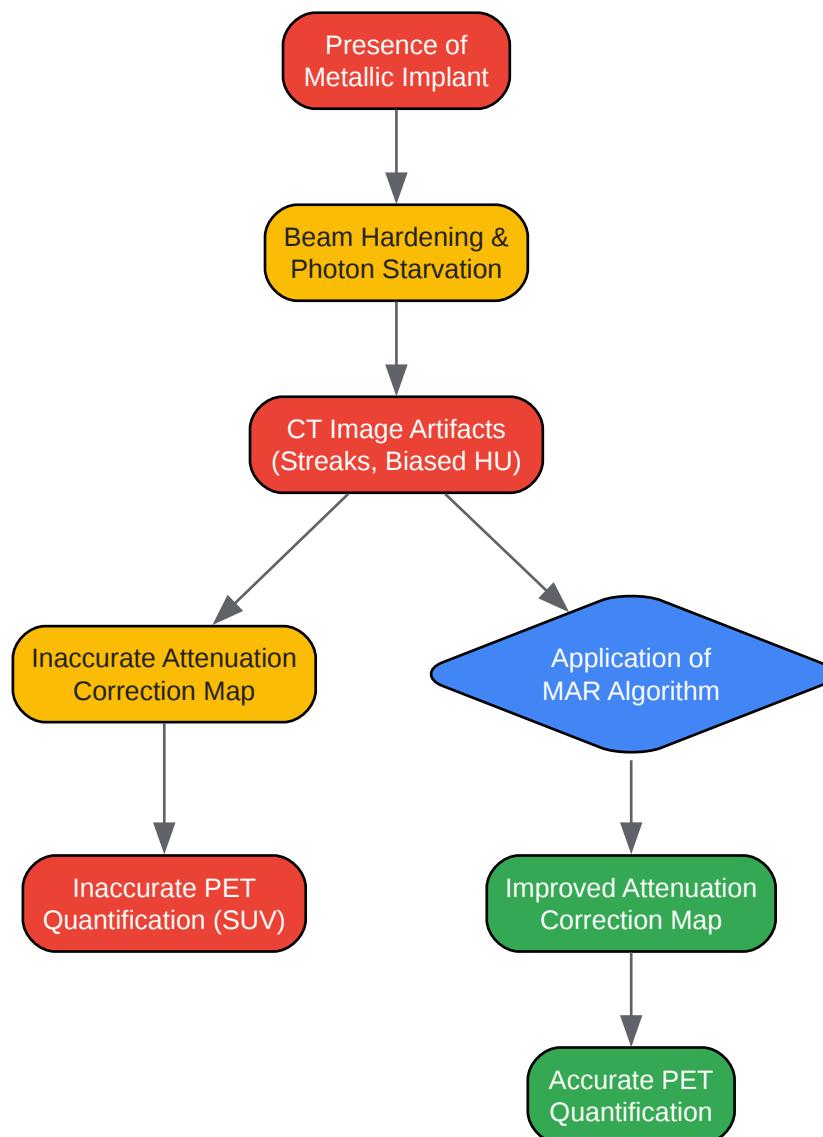
- Patient Cohort: 28 oncology patients with 38 different metallic implants were prospectively included in the study.[7]
- Image Acquisition: All patients underwent an 18F-FDG PET/CT scan.
- CT Reconstruction: The CT datasets were reconstructed using three different methods:
 - Standard weighted filtered back projection (WFBP) without MAR.
 - MAR in image space (MARIS).
 - Iterative MAR (iMAR).[7]
- PET Reconstruction: The three different CT datasets were used for attenuation correction of the PET data.
- Quantitative Analysis: Regions of interest (ROIs) were placed at the sites of the most prominent bright and dark band artifacts on the WFBP images. The mean and maximum HU and SUV values within these ROIs were measured for each of the three reconstructions. Statistical analysis (paired t-tests with Bonferroni correction) was used to compare the values across the different reconstruction methods.[7]

Visualizations



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Caption: Workflow for minimizing metallic implant artifacts in PET/CT.



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Caption: Logical flow from artifact cause to correction in PET/CT.

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